

Prudent Disposal of Salviol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Salviol*

Cat. No.: *B1254137*

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Disclaimer: Specific safety data sheets (SDS) and detailed disposal procedures for **Salviol** are not readily available in public resources. **Salviol** is a naturally occurring meroterpenoid found in plants of the *Salvia* genus.[1][2] For laboratory purposes, it is handled as a research-grade chemical. The following guidelines are based on general best practices for the disposal of research chemicals and should be adapted in strict accordance with your institution's environmental health and safety (EHS) protocols and all applicable local, state, and federal regulations. Always consult your institution's EHS department for specific guidance.

Immediate Safety and Handling Considerations

Before disposal, it is crucial to handle **Salviol** with appropriate personal protective equipment (PPE). While specific hazard information for **Salviol** is not detailed in the provided search results, general precautions for handling chemical compounds in a laboratory setting should be followed. This includes wearing safety glasses, gloves, and a lab coat.

Quantitative Data Summary

As no specific Safety Data Sheet (SDS) for **Salviol** was identified, quantitative hazard data (e.g., LD50, exposure limits) is not available. The following table summarizes key chemical identifiers for **Salviol**.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₂	[2]
Molecular Weight	302.5 g/mol	[2]
IUPAC Name	(3S,4aS,10aS)-1,1,4a-trimethyl-7-propan-2-yl-2,3,4,9,10,10a-hexahydrophenanthrene-3,6-diol	[2]
Synonyms	(+)-salviol, 6alpha-hydroxyferruginol	[2]

Step-by-Step Disposal Protocol for Salviole Waste

The proper disposal route for **Salviol** will depend on its physical state (solid or in solution) and the nature of any contaminants. The following are general experimental protocols for the disposal of research-grade organic chemicals.

1. Solid **Salviol** Waste:

- Step 1: Containerization. Place pure **Salviol** or materials heavily contaminated with **Salviol** (e.g., weighing paper, gloves) into a designated hazardous waste container for solid organic waste. This container should be made of a compatible material, such as amber glass or a chemically resistant plastic.
- Step 2: Labeling. Affix a hazardous waste tag to the container.[3] The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Salviol**"
 - An accurate accumulation start date
 - The specific hazard characteristics (e.g., "Organic Solid"). If the hazards are not fully known, this should be indicated.

- Step 3: Storage. Store the sealed container in a designated satellite accumulation area until it is collected by your institution's EHS personnel.

2. **Salviol** in Solution:

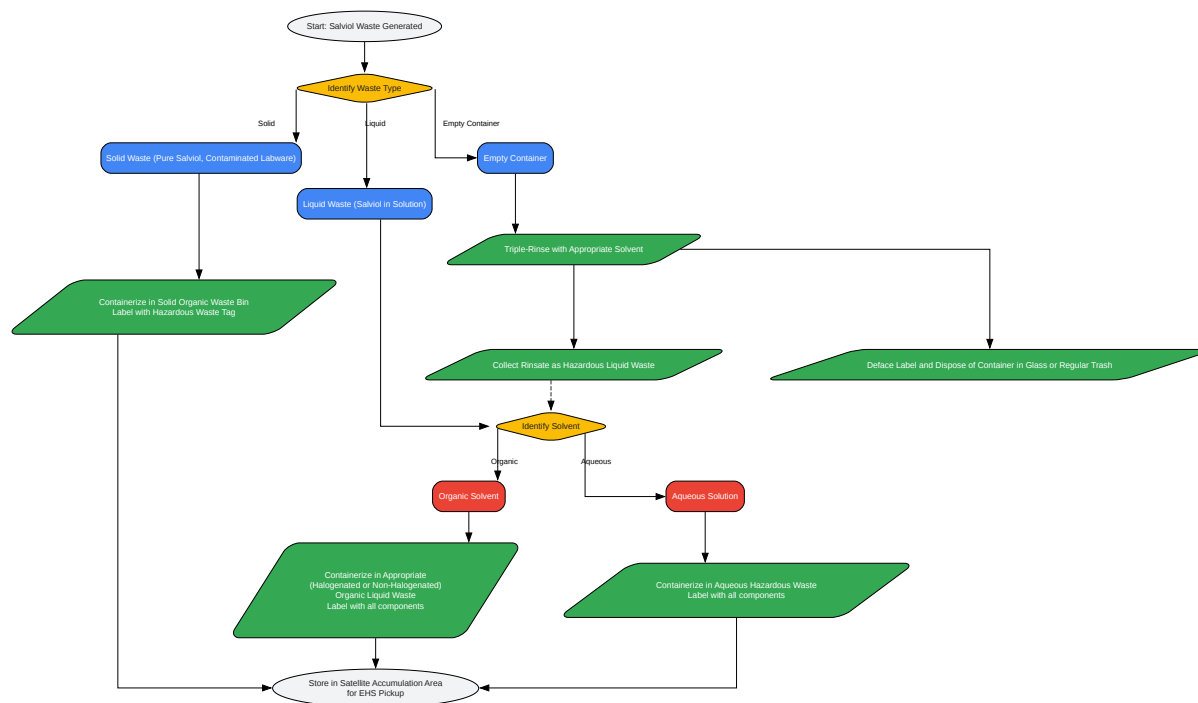
- Step 1: Solvent Identification. Identify the solvent used to dissolve the **Salviol**. The disposal procedure is primarily determined by the solvent.
- Step 2: Containerization.
 - Organic Solvents: If **Salviol** is dissolved in a non-halogenated organic solvent, it should be disposed of in a designated "Non-Halogenated Organic Waste" container. If it is in a halogenated solvent, it must go into a "Halogenated Organic Waste" container. Never mix these two types of solvent waste.[4] All organic solvents must be collected and disposed of as hazardous waste; they must not be discharged down the drain.[3]
 - Aqueous Solutions: Disposal of aqueous solutions down the sanitary sewer is generally not permitted for research chemicals unless explicitly approved by EHS. Small amounts of neutralized aqueous solutions that do not contain heavy metals or other toxic contaminants may sometimes be drain-disposed, but this must be verified with your institution's policies.[3] It is best practice to collect aqueous solutions containing **Salviol** as hazardous aqueous waste.
- Step 3: Labeling. Label the liquid waste container with a hazardous waste tag, listing all components, including **Salviol** and the solvent(s), with their estimated percentages.[3]
- Step 4: Storage. Keep the container sealed and in a designated satellite accumulation area for pickup.

3. Disposal of Empty **Salviol** Containers:

- Empty containers that held **Salviol** must be triple-rinsed with a suitable solvent.[5] The rinsate should be collected and disposed of as hazardous waste, following the procedure for **Salviol** in solution. After triple-rinsing, the container may be disposed of in the regular trash or glassware waste, depending on the material, but be sure to deface the label first.

Logical Workflow for **Salviol** Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Salviol** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Salviol** waste.

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